

Spectroscopic data of Pinocarveol (NMR, IR, MS)

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Compound of Interest

Compound Name: *Pinocarveol*

CAS No.: 5947-36-4

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An In-Depth Technical Guide to the Spectroscopic Characterization of **Pinocarveol**

Introduction

Pinocarveol, a bicyclic monoterpene alcohol with the chemical formula $C_{10}H_{16}O$, is a significant constituent of various essential oils derived from plants like *Eucalyptus globulus* and *Picea abies*.^[1] It exists primarily as two stereoisomers, *cis*- and *trans*-**pinocarveol**, distinguished by the spatial arrangement of the hydroxyl group relative to the molecule's methylene bridge.^[1] As a key component in fragrances and a potential bioactive compound, its unambiguous identification and structural verification are paramount for quality control and research applications.^[2]

This guide provides a comprehensive analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used for the structural elucidation of **pinocarveol**. From the perspective of a Senior Application Scientist, we will not only present the reference data but also delve into the causality behind the spectral features, offering insights into experimental design and data interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Architecture

NMR spectroscopy is the most powerful technique for determining the detailed three-dimensional structure of organic molecules like **pinocarveol**. By probing the magnetic properties of atomic nuclei (primarily ^1H and ^{13}C), NMR provides precise information about the chemical environment, connectivity, and stereochemistry of the atoms within the molecule.

Experimental Protocol: NMR Sample Preparation and Analysis

The quality of NMR data is directly dependent on meticulous sample preparation. The following protocol ensures high-resolution spectra suitable for structural elucidation.

Objective: To prepare a **pinocarveol** sample for ^1H and ^{13}C NMR analysis.

Materials:

- **Pinocarveol** sample (5-10 mg)
- Deuterated chloroform (CDCl_3)
- NMR tube (5 mm, high precision)
- Pipette and vial

Methodology:

- **Sample Weighing:** Accurately weigh approximately 5-10 mg of the purified **pinocarveol** sample into a clean, dry vial.
- **Solvent Addition:** Add approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) to the vial. CDCl_3 is a standard choice as it dissolves a wide range of organic compounds and its deuterium signal provides a stable lock frequency for the spectrometer. Its residual proton signal at ~ 7.26 ppm serves as a convenient internal reference.
- **Dissolution:** Gently swirl the vial to ensure the complete dissolution of the sample.

- **Transfer:** Carefully transfer the solution into the NMR tube using a pipette.
- **Analysis:** Place the NMR tube into the spectrometer's spinner turbine and insert it into the magnet. Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures. A field strength of 500 MHz or higher is recommended for good signal dispersion.[3]

^1H NMR Spectral Data

The ^1H NMR spectrum provides information on the number of different types of protons and their neighboring environments. The bicyclic, strained ring system of **pinocarveol** results in a complex but interpretable spectrum.

Diagram: Molecular Structure of trans-**Pinocarveol**



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Caption: A streamlined workflow for functional group analysis using IR spectroscopy.

Table 3: Characteristic IR Absorption Bands for **Pinocarveol** [4][5]

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3350 (broad)	O-H stretch	Alcohol
~3075	=C-H stretch	Alkene
~2930-2860	C-H stretch	Alkane (sp^3)
~1650	C=C stretch	Alkene

| ~1080 | C-O stretch | Secondary Alcohol |

Interpretation:

- **O-H Stretch:** The most prominent feature is a strong, broad absorption band centered around 3350 cm^{-1} . This is the classic signature of the hydroxyl (O-H) group, broadened due to hydrogen bonding.
- **C-H Stretches:** The bands just below 3000 cm^{-1} ($2930\text{--}2860\text{ cm}^{-1}$) are due to the stretching of sp^3 C-H bonds in the ring and methyl groups. The weaker band around 3075 cm^{-1} is characteristic of the sp^2 C-H bonds of the methylene group.
- **C=C Stretch:** The absorption at approximately 1650 cm^{-1} confirms the presence of the carbon-carbon double bond.
- **C-O Stretch:** The strong band around 1080 cm^{-1} is indicative of the C-O stretching vibration of the secondary alcohol.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers clues to its structure through analysis of its fragmentation pattern. When coupled with Gas Chromatography (GC-MS), it is a powerful tool for identifying components in complex mixtures like essential oils.

Experimental Protocol: GC-MS Analysis

Objective: To determine the molecular weight and fragmentation pattern of **pinocarveol**.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **pinocarveol** (e.g., 100 ppm) in a volatile solvent like hexane or dichloromethane.
- **Injection:** Inject a small volume (e.g., $1\text{ }\mu\text{L}$) of the solution into the GC-MS system.
- **Chromatographic Separation:** The sample is vaporized and separated on a capillary column (e.g., DB-5). The retention time helps in identifying the compound. [6]4. **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source, where it is bombarded with high-energy electrons (typically 70 eV), a process known as Electron

Ionization (EI). [7]5. Mass Analysis: The resulting positively charged ions (the molecular ion and various fragments) are separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z).

Mass Spectrum Data

The mass spectrum is a plot of ion abundance versus m/z . For **pinocarveol** ($C_{10}H_{16}O$), the monoisotopic mass is 152.12 Da. [7] Table 4: Key Mass Spectrometry Fragments for **Pinocarveol** [7]

m/z	Proposed Fragment	Relative Intensity
152	$[M]^+$	Low
137	$[M - CH_3]^+$	Moderate
119	$[M - CH_3 - H_2O]^+$	Moderate
109	$[M - C_3H_7]^+$	High
93	$[C_7H_9]^+$	High
81	$[C_6H_9]^+$	High

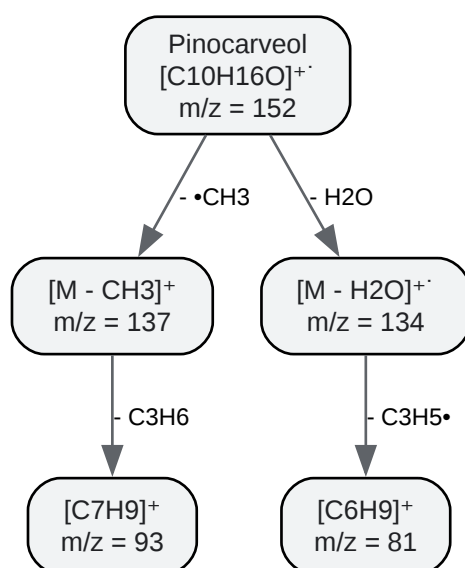
| 69 | $[C_5H_9]^+$ | High |

Interpretation and Fragmentation Pathway:

- Molecular Ion ($[M]^+$): A peak at m/z 152 corresponds to the intact molecule with one electron removed. This peak is often weak for alcohols due to facile fragmentation.
- Loss of a Methyl Group ($[M - CH_3]^+$): The peak at m/z 137 arises from the loss of a methyl radical ($\bullet CH_3$) from the gem-dimethyl group.
- Loss of Water ($[M - H_2O]^+$): Alcohols readily lose a molecule of water, although this peak may not always be prominent. A subsequent loss of a methyl group gives the fragment at m/z 119.

- Major Fragments: The base peak and other major fragments (e.g., m/z 109, 93, 81, 69) result from complex rearrangements and cleavages of the bicyclic ring system, which are characteristic fingerprints of the pinane skeleton.

Diagram: Simplified Fragmentation Pathway of **Pinocarveol** in EI-MS



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Caption: Key fragmentation steps for **pinocarveol** under Electron Ionization (EI).

Conclusion

The synergistic application of NMR, IR, and MS provides a robust and definitive characterization of **pinocarveol**. NMR spectroscopy delivers an intricate map of the carbon-hydrogen framework and its stereochemistry. IR spectroscopy rapidly confirms the presence of key hydroxyl and alkene functional groups. Finally, mass spectrometry verifies the molecular weight and reveals a characteristic fragmentation pattern that serves as a molecular fingerprint. Together, these techniques form the cornerstone of analytical chemistry for natural products, enabling researchers and industry professionals to ensure the identity, purity, and quality of this valuable monoterpene.

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